

PKM2-IN-9 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: PKM2-IN-9

Cat. No.: B10805913

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Application Notes and Protocols for PKM2-IN-9

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pyruvate Kinase M2 (PKM2) is a key enzyme in the glycolytic pathway, catalyzing the conversion of phosphoenolpyruvate (PEP) to pyruvate, the final rate-limiting step of glycolysis. In cancer cells, PKM2 is predominantly expressed in a less active dimeric form, which leads to an accumulation of glycolytic intermediates that are then shunted into biosynthetic pathways, supporting rapid cell proliferation. This metabolic reprogramming, known as the Warburg effect, makes PKM2 an attractive therapeutic target in oncology. **PKM2-IN-9** (also known as compound C1) is a potent inhibitor of PKM2, demonstrating an inhibition rate of 75% at a concentration of 50 μM .^[1] These application notes provide detailed information on the solubility of **PKM2-IN-9** and protocols for its use in biochemical and cell-based assays.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₂₄ H ₂₂ N ₄ O ₂	[1]
Molecular Weight	398.46 g/mol	[1]
Appearance	Solid	
CAS Number	498568-75-5	[1]

Solubility

While specific quantitative solubility data for **PKM2-IN-9** is not readily available, data for the structurally similar PKM2 inhibitor, PKM2-IN-1 (compound 3k), can be used as a guideline for solvent selection and stock solution preparation. It is recommended to perform small-scale solubility tests before preparing large quantities of stock solutions.

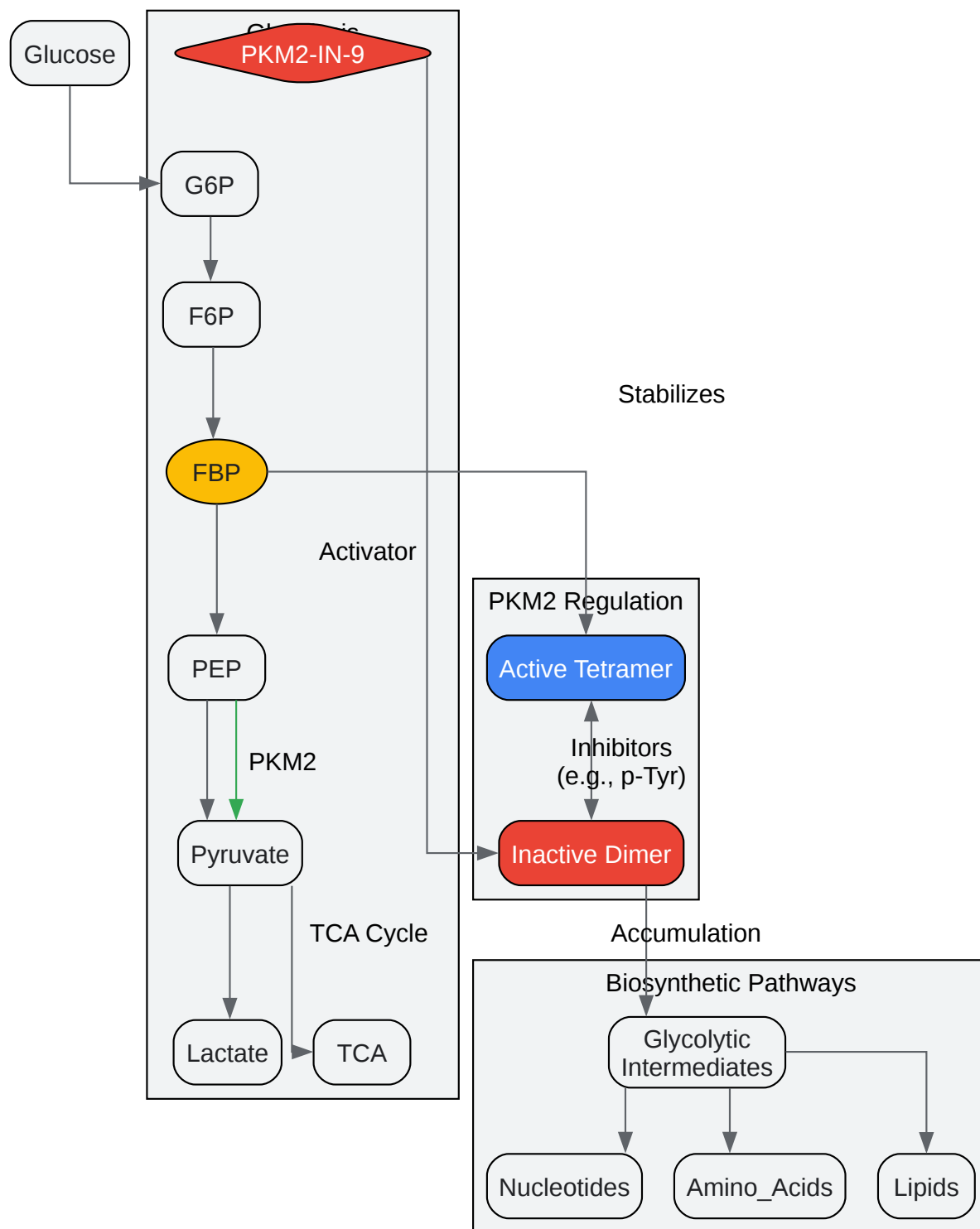
Table 1: Estimated Solubility of **PKM2-IN-9** in Common Solvents

Solvent	Estimated Solubility	Notes
DMSO (Dimethyl Sulfoxide)	≥ 4 mg/mL	Solubility of the similar compound PKM2-IN-1 is reported to be between 4 mg/mL and 6 mg/mL in DMSO. [2] Warming and sonication may be required to achieve complete dissolution.
DMF (Dimethylformamide)	~1 mg/mL	Based on data for a similar PKM2 inhibitor.
Ethanol	Insoluble	The similar compound PKM2-IN-1 is reported to be insoluble in Ethanol.
Water	Insoluble	The similar compound PKM2-IN-1 is reported to be insoluble in Water.

Note: Hygroscopic DMSO can reduce the solubility of the compound. It is recommended to use fresh, anhydrous DMSO for the preparation of stock solutions.

Signaling Pathway of PKM2

PKM2 plays a crucial role in regulating the metabolic flux in cancer cells. In its highly active tetrameric state, it efficiently converts PEP to pyruvate. However, in cancer cells, various signaling pathways lead to the accumulation of the less active dimeric form. This "metabolic switch" is critical for providing cancer cells with the necessary building blocks for proliferation.



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Figure 1: PKM2 Signaling Pathway and Inhibition by **PKM2-IN-9**.

Experimental Protocols

Preparation of PKM2-IN-9 Stock Solution

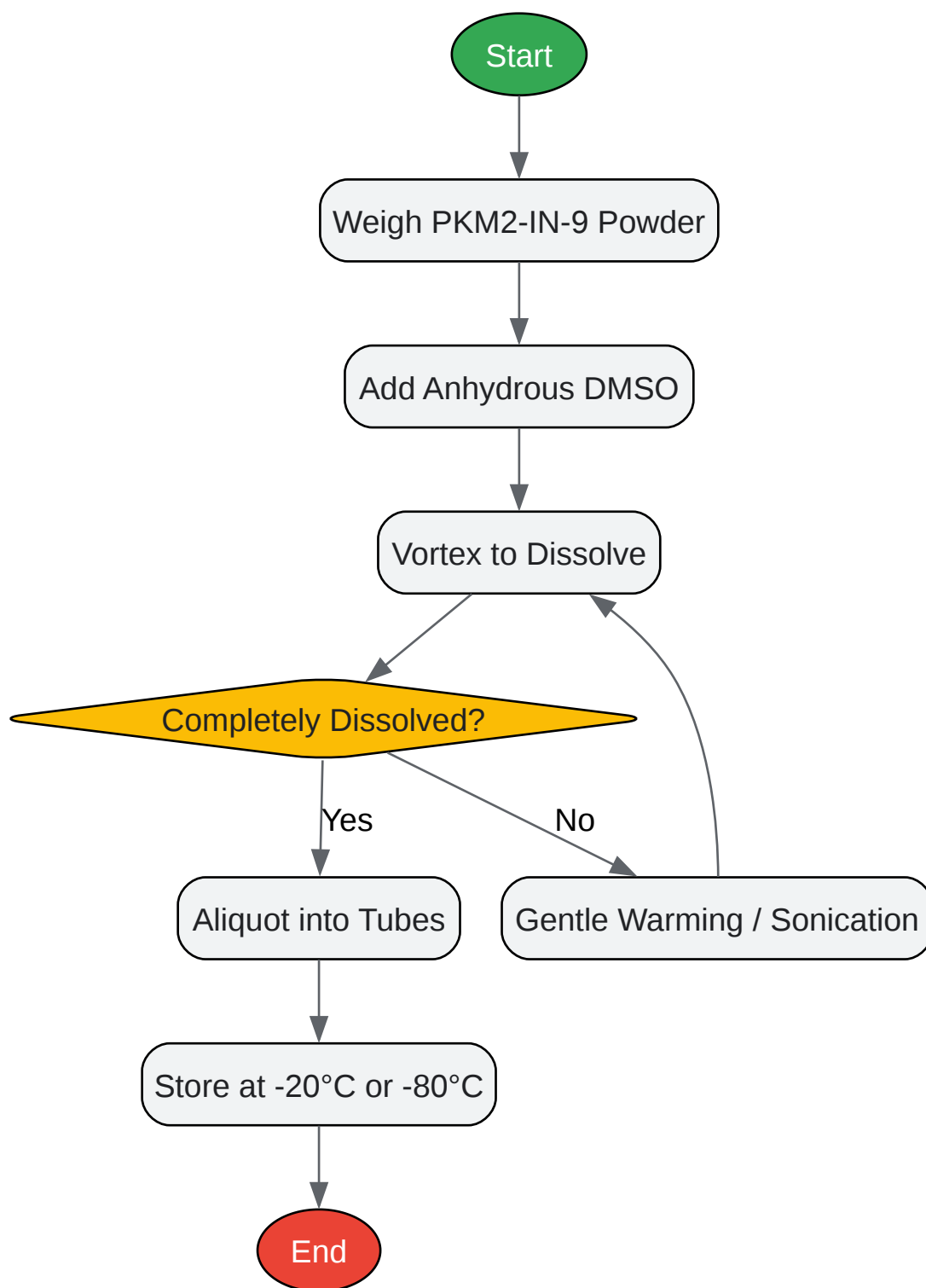
Objective: To prepare a concentrated stock solution of **PKM2-IN-9** for use in in vitro and cell-based assays.

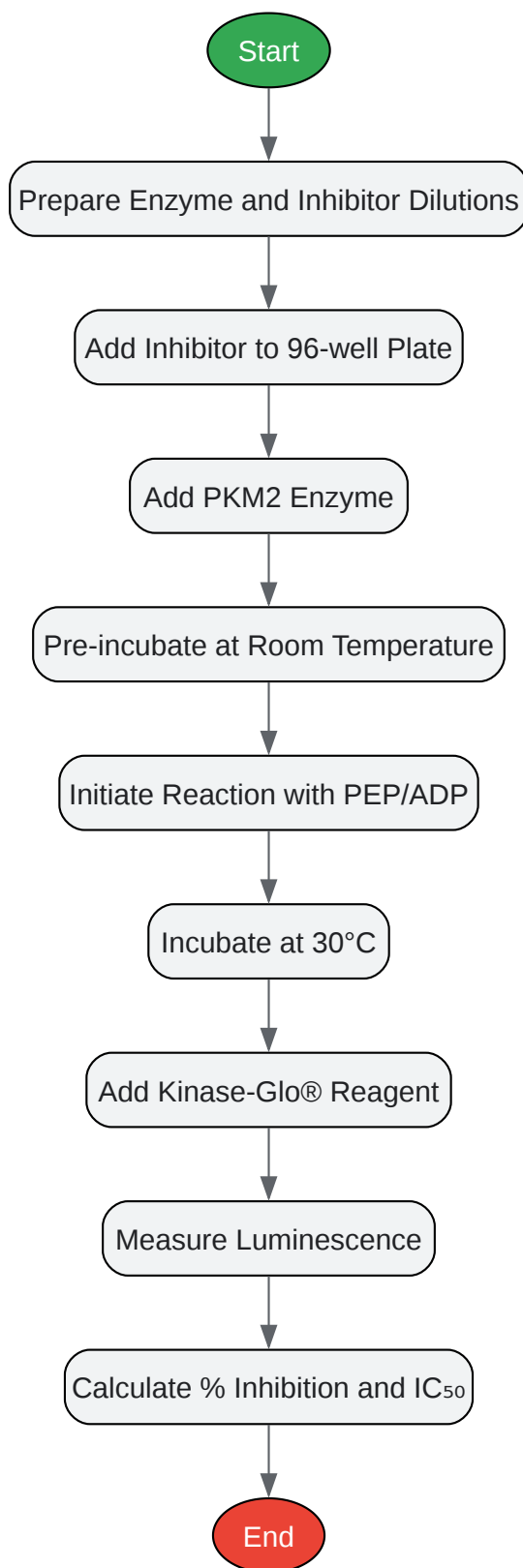
Materials:

- **PKM2-IN-9** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Water bath (optional)

Protocol:

- Aseptically weigh the required amount of **PKM2-IN-9** powder.
- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., 10 mM). Based on the molecular weight of 398.46 g/mol, to make a 10 mM stock solution, dissolve 3.98 mg of **PKM2-IN-9** in 1 mL of DMSO.
- Vortex the solution thoroughly until the powder is completely dissolved.
- If the compound does not fully dissolve, gentle warming in a water bath (up to 60°C) and/or sonication can be applied.
- Once dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C for long-term storage. For short-term storage (up to 1 month), -20°C is sufficient.





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References

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